

3-(3-Thienyl)-L-alanine CAS number and molecular weight

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Compound of Interest

Compound Name: 3-(3-Thienyl)-L-alanine

Cat. No.: B1269739

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Technical Guide: 3-(3-Thienyl)-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **3-(3-Thienyl)-L-alanine**, a non-proteinogenic amino acid used in various research applications, including peptide synthesis and drug design. This document presents the Chemical Abstracts Service (CAS) number and molecular weight in a clear, tabular format and illustrates the relationship between these key identifiers.

Physicochemical Data

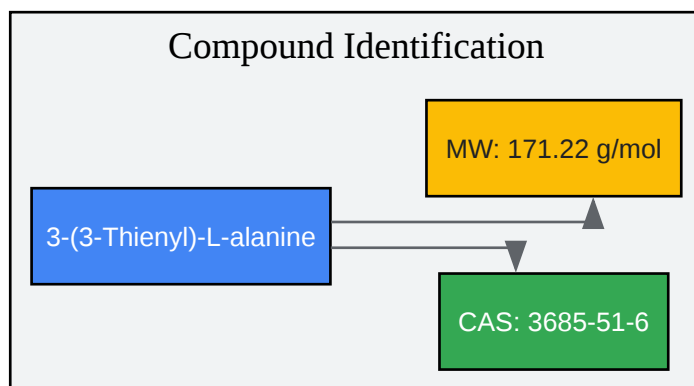
The fundamental properties of **3-(3-Thienyl)-L-alanine** are summarized below. These values are critical for experimental design, compound sourcing, and regulatory documentation.

Identifier	Value	Citations
Chemical Name	3-(3-Thienyl)-L-alanine	[1][2][3][4]
Synonyms	(S)-2-Amino-3-(thiophen-3-yl)propanoic acid, L-3-Thienylalanine	[1][2][3][4]
CAS Number	3685-51-6	[1][2][3][4]
Molecular Formula	C ₇ H ₉ NO ₂ S	[1][2][3][4]
Molecular Weight	171.22 g/mol	[2][3][4]

Note: The related compound, 3-(3-Thienyl)-DL-alanine (a racemic mixture), has a different CAS number: 3685-48-1.[5]

Compound Identification Workflow

The following diagram illustrates the logical flow for identifying and characterizing **3-(3-Thienyl)-L-alanine** based on its nomenclature and fundamental properties.



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Caption: Logical relationship between compound name and key identifiers.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-(3-Thienyl)-L-alanine** are typically proprietary to chemical suppliers or are published in peer-reviewed scientific literature. For researchers requiring specific experimental methodologies, it is recommended to consult scientific databases such as SciFinder, Reaxys, or Google Scholar using the CAS number (3685-51-6) for precise search results. Safety Data Sheets (SDS) provided by suppliers also offer crucial information regarding handling, storage, and disposal, which should be reviewed prior to any experimental work.^[4]

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